

# Application Notes and Protocols for the Quantification of Iron Methoxide

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## Compound of Interest

Compound Name: Iron methoxide

Cat. No.: B13792851

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## Introduction

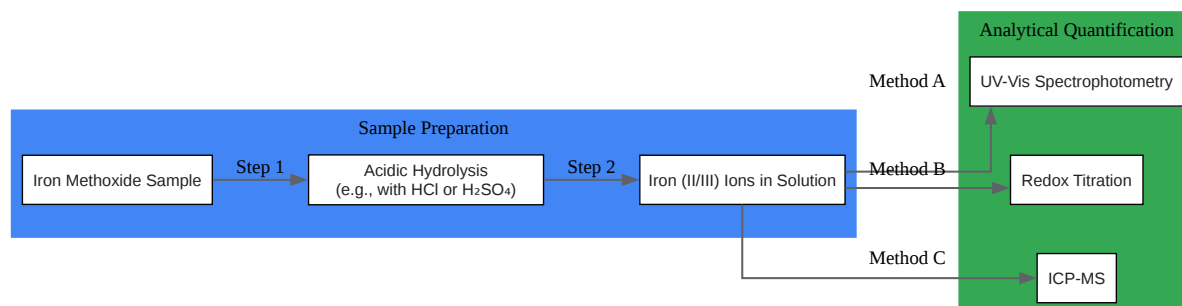
**Iron methoxide** ( $\text{Fe}(\text{OCH}_3)_2$ ) is a metal alkoxide that finds applications in various chemical syntheses. Accurate quantification of **iron methoxide** is crucial for reaction stoichiometry control, quality assurance of products, and in research and development. Due to the reactive nature of metal alkoxides, direct quantification methods are not commonly employed. Instead, a robust and reliable indirect approach is utilized. This involves the hydrolysis of **iron methoxide** to liberate iron ions ( $\text{Fe}^{2+}$ ), followed by the quantification of the iron using well-established analytical techniques.

This document provides detailed application notes and protocols for three common analytical techniques for the quantification of iron following the hydrolysis of **iron methoxide**:

- UV-Vis Spectrophotometry
- Redox Titration
- Inductively Coupled Plasma - Mass Spectrometry (ICP-MS)

## Logical Workflow for Iron Methoxide Quantification

The general workflow for the quantification of **iron methoxide** involves a crucial initial step of sample preparation to convert the **iron methoxide** to a form suitable for analysis by standard techniques for iron determination.



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Caption: General workflow for the quantification of **iron methoxide**.

## UV-Vis Spectrophotometry

### Principle

This method is based on the reaction of ferrous iron ( $\text{Fe}^{2+}$ ) with a chromogenic agent, such as 1,10-phenanthroline, to form a stable, intensely colored complex.[1] The absorbance of this complex is measured at a specific wavelength, and the concentration of iron is determined by reference to a calibration curve prepared from standards of known iron concentration.[1] For the analysis of **iron methoxide**, a pre-treatment step involving acidic hydrolysis is necessary to convert the iron to its ionic form. A reducing agent is also added to ensure all iron is in the ferrous ( $\text{Fe}^{2+}$ ) state for complexation.[1]

### Experimental Protocol

#### a. Reagents and Materials

- Hydrochloric acid (HCl), 6 M
- Hydroxylamine hydrochloride solution, 10% (w/v)
- 1,10-phenanthroline solution, 0.1% (w/v) in ethanol
- Sodium acetate buffer solution (pH 4.5)
- Standard iron stock solution (1000 ppm)
- Deionized water
- Volumetric flasks and pipettes
- UV-Vis Spectrophotometer

#### b. Sample Preparation (Hydrolysis)

- Accurately weigh a sample of **iron methoxide** and dissolve it in a known volume of 6 M HCl.
- Gently heat the solution for approximately 15 minutes to ensure complete dissolution and hydrolysis.<sup>[1]</sup>
- Allow the solution to cool to room temperature.
- Quantitatively transfer the solution to a volumetric flask and dilute to the mark with deionized water. This is the sample stock solution.

#### c. Preparation of Calibration Standards

- Prepare a series of calibration standards by appropriate dilution of the standard iron stock solution.
- To each standard and a blank (deionized water), add 1 mL of hydroxylamine hydrochloride solution and 2 mL of 1,10-phenanthroline solution.
- Add 8 mL of sodium acetate buffer and dilute to the mark in a 50 mL volumetric flask with deionized water.

- Allow the color to develop for at least 10 minutes.

#### d. Measurement

- Set the spectrophotometer to the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for the iron-phenanthroline complex (approximately 510 nm).
- Zero the instrument using the blank solution.
- Measure the absorbance of each calibration standard and the prepared sample solution.
- Construct a calibration curve by plotting absorbance versus the concentration of the iron standards.
- Determine the concentration of iron in the sample solution from the calibration curve.

#### Quantitative Data Summary

| Parameter                             | Value                        | Reference |
|---------------------------------------|------------------------------|-----------|
| Linearity Range                       | 0.15 - 9.10 $\mu\text{g/mL}$ | [2]       |
| Linearity Coefficient ( $R^2$ )       | > 0.999                      | [2]       |
| Wavelength ( $\lambda_{\text{max}}$ ) | ~510 nm                      | [1]       |

## Redox Titration

### Principle

Redox titration involves the determination of the concentration of an analyte by a redox reaction between the analyte and a titrant. For iron quantification, the iron in the sample is first reduced to the ferrous state ( $\text{Fe}^{2+}$ ) and then titrated with a standard solution of a strong oxidizing agent, such as potassium permanganate ( $\text{KMnO}_4$ ) or potassium dichromate ( $\text{K}_2\text{Cr}_2\text{O}_7$ ). The endpoint of the titration is detected by a color change of an indicator or by potentiometry.

### Experimental Protocol

## a. Reagents and Materials

- Sulfuric acid ( $\text{H}_2\text{SO}_4$ ), 1 M
- Phosphoric acid ( $\text{H}_3\text{PO}_4$ ), 85%
- Stannous chloride ( $\text{SnCl}_2$ ) solution (for reduction of  $\text{Fe}^{3+}$ , if necessary)
- Standardized potassium permanganate ( $\text{KMnO}_4$ ) solution (e.g., 0.02 M)
- Ferrous ammonium sulfate (for standardization of  $\text{KMnO}_4$ )
- Burette, pipettes, and Erlenmeyer flasks

## b. Sample Preparation (Hydrolysis)

- Accurately weigh a sample of **iron methoxide** and dissolve it in a known volume of 1 M sulfuric acid.
- Add a few drops of phosphoric acid.

## c. Titration Procedure

- If the presence of  $\text{Fe}^{3+}$  is suspected after hydrolysis, add stannous chloride solution dropwise until the yellow color disappears, then add one or two drops in excess.
- Titrate the prepared sample solution with the standardized potassium permanganate solution.
- The endpoint is reached when a faint pink color persists for at least 30 seconds.
- Record the volume of  $\text{KMnO}_4$  solution used.
- Calculate the amount of iron in the sample based on the stoichiometry of the redox reaction.

## Quantitative Data Summary

| Parameter                        | Value            | Reference |
|----------------------------------|------------------|-----------|
| Average Calculated Iron (Redox)  | 67.20 ± 11.45 mg | [3]       |
| Average Calculated Iron (UV-Vis) | 63.83 ± 12.38 mg | [3]       |

## Inductively Coupled Plasma - Mass Spectrometry (ICP-MS)

### Principle

ICP-MS is a highly sensitive analytical technique used for elemental analysis.[4] Samples are introduced into an argon plasma, which ionizes the atoms of the elements present.[5] The ions are then passed through a mass spectrometer, which separates them based on their mass-to-charge ratio.[5] The detector measures the abundance of each isotope, allowing for the quantification of the element of interest at very low concentrations.[5]

### Experimental Protocol

#### a. Reagents and Materials

- Nitric acid (HNO<sub>3</sub>), concentrated (trace metal grade)
- Deionized water (18.2 MΩ·cm)
- Standard iron stock solution (1000 ppm)
- ICP-MS instrument

#### b. Sample Preparation (Acid Digestion)

- Accurately weigh a small amount of the **iron methoxide** sample into a digestion vessel.
- Add a known volume of concentrated nitric acid.

- Digest the sample using a microwave digestion system or by heating on a hot plate until the sample is completely dissolved and the solution is clear.
- Allow the solution to cool and then quantitatively transfer it to a volumetric flask.
- Dilute the digested sample to a known volume with deionized water to bring the iron concentration within the linear range of the instrument.

#### c. Preparation of Calibration Standards

- Prepare a series of calibration standards by diluting the standard iron stock solution with a matrix-matching solution (e.g., 2% nitric acid).

#### d. Measurement

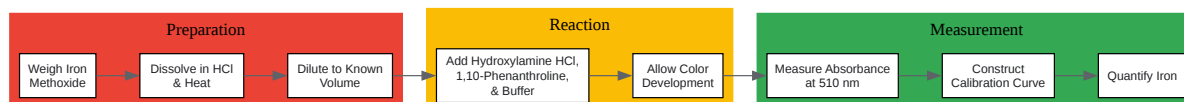
- Set up the ICP-MS instrument according to the manufacturer's instructions for iron analysis.
- Aspirate the blank, calibration standards, and the prepared sample solution into the instrument.
- Measure the intensity of the iron isotope (e.g.,  $^{56}\text{Fe}$ ).
- Construct a calibration curve by plotting the intensity versus the concentration of the iron standards.
- Determine the concentration of iron in the sample solution from the calibration curve.

#### Quantitative Data Summary

| Parameter                   | Value      | Reference |
|-----------------------------|------------|-----------|
| Linearity ( $R^2$ )         | > 0.9999   | [5]       |
| Limit of Detection (LOD)    | 0.03 mg/kg | [6]       |
| Limit of Quantitation (LOQ) | 0.09 mg/kg | [6]       |

## Experimental Workflows

## UV-Vis Spectrophotometry Workflow



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Caption: Workflow for iron quantification by UV-Vis Spectrophotometry.

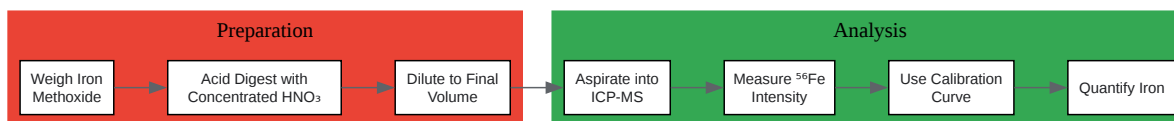
## Redox Titration Workflow



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Caption: Workflow for iron quantification by Redox Titration.

## ICP-MS Workflow



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Caption: Workflow for iron quantification by ICP-MS.

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